

An In-depth Technical Guide to 2-Methoxyethanol: Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyethanol

Cat. No.: B045455

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract: **2-Methoxyethanol** (also known as Methyl Cellosolve or ethylene glycol monomethyl ether, EGME) is a versatile organic solvent belonging to the glycol ether family.^{[1][2]} Its unique amphiphilic nature, possessing both a hydrophilic hydroxyl group and a lipophilic ether group, allows it to be miscible with water and a wide range of organic solvents.^{[3][4]} This property makes it a valuable component in the formulation of paints, varnishes, dyes, inks, and resins.^[2] It also finds application as a de-icing agent for jet fuel. However, its utility is overshadowed by its significant toxicity, particularly its adverse effects on the hematopoietic, lymphatic, and reproductive systems.^{[1][2][5][6]} This guide provides a comprehensive overview of the core physical and chemical properties of **2-Methoxyethanol**, details on experimental methodologies, and visual representations of its metabolic pathway and synthesis.

Chemical Structure and Identifiers

2-Methoxyethanol consists of a methyl group linked via an ether oxygen to an ethanol backbone.^[4]

- IUPAC Name: 2-Methoxyethan-1-ol^[1]
- Synonyms: Ethylene Glycol Monomethyl Ether (EGME), Methyl Cellosolve, Methyl Glycol, Methyl Oxitol.^{[1][7]}

- CAS Number: 109-86-4[1]
- Molecular Formula: C₃H₈O₂[1][8]
- Molecular Weight: 76.09 g/mol [1][8]
- SMILES: COCCO[1]

Physical Properties

2-Methoxyethanol is a clear, colorless liquid with a characteristic mild, ether-like odor.[1][3][9]
[10] It is a flammable, volatile, and hygroscopic compound.[4][6]

Table 1: Quantitative Physical Properties of **2-Methoxyethanol**

Property	Value	Notes
Boiling Point	124-125 °C (255-257 °F)	At standard atmospheric pressure.[1][3][11]
Melting Point	-85 °C (-121 °F)	[1][11]
Density / Specific Gravity	0.965 g/mL (or g/cm ³) at 25 °C	[1][3][11]
Vapor Pressure	6.17 mmHg at 20 °C	
9.7 mmHg at 25 °C		
10 hPa at 20 °C	[12][13]	
Vapor Density	2.62 - 2.63 (Air = 1.0)	Vapors are heavier than air. [10][12]
Solubility	Miscible	In water and most organic solvents.[1][3][4]
Flash Point	38-40 °C (100.4-104 °F)	Closed cup.[12][14][15]
Autoignition Temperature	285 °C (545 °F)	[14][15][16]
Refractive Index	n _{20/D} 1.402	[3]
Viscosity	1.7 mPa·s at 20 °C	Dynamic viscosity.[13][16][17]
1.6 mm ² /s at 20 °C	Kinematic viscosity.[13][16]	
Odor Threshold	0.9 - 2.3 ppm	[3][12]
pH	4.0 - 7.0	In aqueous solution.[3][16]

Chemical Properties

The chemical behavior of **2-Methoxyethanol** is dictated by its two functional groups: the ether linkage and the primary alcohol.

Table 2: Chemical and Reactivity Data for **2-Methoxyethanol**

Property	Value / Description
Reactivity	Incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.[3] Contact with strong bases may cause decomposition.[3] Can form explosive peroxides, especially upon concentration or distillation.[3][5][15]
Decomposition	Thermal decomposition can yield products such as formaldehyde and methanol.[4] On combustion, it may emit toxic fumes of carbon monoxide (CO) and carbon dioxide (CO ₂).[5]
Explosive Limits	Lower Explosive Limit (LEL): 1.8 - 2.5% (V)
Upper Explosive Limit (UEL): 14 - 24.5% (V)[1][12][14][18]	
Partition Coefficient (log P)	-0.77

Experimental Protocols

Detailed methodologies for determining key physical and chemical properties are crucial for reproducible research.

Protocol 1: Determination of Boiling Point (Distillation Method)

- **Apparatus Setup:** Assemble a standard distillation apparatus, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The thermometer bulb should be positioned just below the side arm leading to the condenser.
- **Sample Preparation:** Place a volume of **2-Methoxyethanol** (e.g., 50 mL) into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** Gently heat the flask using a heating mantle.
- **Observation:** Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature, corrected for atmospheric pressure, is the boiling point. For **2-Methoxyethanol**, this is expected to be in the range of 124-125 °C.[1]

Protocol 2: Analysis by Gas Chromatography (GC)

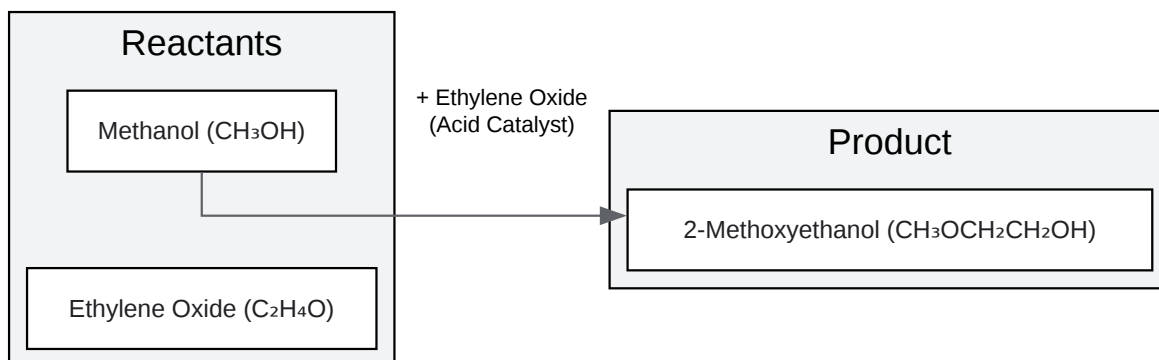
- **System Configuration:** Use a gas chromatograph equipped with a Flame Ionization Detector (FID). A suitable capillary column would be a polar column (e.g., DB-WAX or equivalent) due to the polar nature of the analyte.
- **Standard Preparation:** Prepare a series of calibration standards of **2-Methoxyethanol** in a suitable solvent (e.g., methanol or dichloromethane) at known concentrations.
- **Instrument Parameters (Typical):**
 - Injector Temperature: 200 °C
 - Detector Temperature: 250 °C
 - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp up to 150 °C at a rate of 10 °C/min.
 - Carrier Gas: Helium or Nitrogen at a constant flow rate.
- **Injection:** Inject a small, fixed volume (e.g., 1 µL) of the sample and each standard into the GC.
- **Data Analysis:** Identify the **2-Methoxyethanol** peak in the chromatogram based on its retention time, which is determined by running a known standard. Quantify the amount in the sample by comparing its peak area to the calibration curve generated from the standards.

Synthesis, Metabolism, and Toxicity Pathways

Synthesis of **2-Methoxyethanol**

2-Methoxyethanol can be synthesized via the nucleophilic attack of methanol on protonated ethylene oxide.^[1] This reaction is a common method for producing glycol ethers.

Synthesis of 2-Methoxyethanol



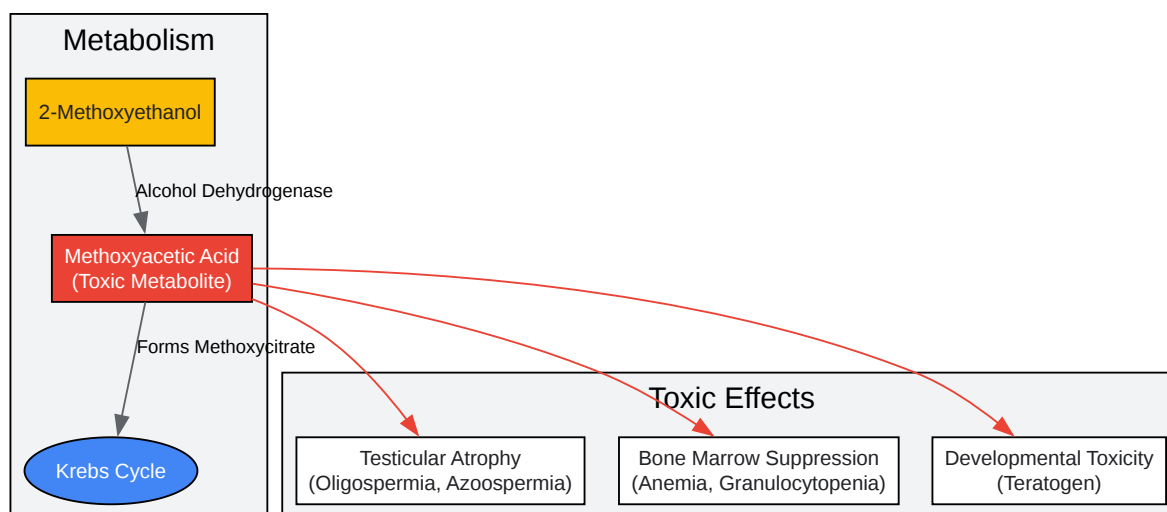
[Click to download full resolution via product page](#)

Caption: Industrial synthesis of **2-Methoxyethanol**.

Metabolic Pathway and Toxicity

The toxicity of **2-Methoxyethanol** is not caused by the compound itself, but by its primary metabolite, methoxyacetic acid.[1] The initial metabolic step is carried out by alcohol dehydrogenase.

Metabolic Pathway of 2-Methoxyethanol



[Click to download full resolution via product page](#)

Caption: Metabolic activation and toxicity of **2-Methoxyethanol**.

The conversion of **2-methoxyethanol** to methoxyacetic acid by alcohol dehydrogenase is the critical step leading to its harmful effects.^[1] This toxic metabolite is responsible for the observed damage to the bone marrow and testes, leading to conditions like anemia, granulocytopenia, oligospermia, and azoospermia.^{[1][2]} It is also a known teratogen in animal studies.^{[6][19]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methoxyethanol - Wikipedia [en.wikipedia.org]
- 2. 2-Methoxyethanol [chemeurope.com]
- 3. 2-Methoxyethanol | 109-86-4 [chemicalbook.com]
- 4. grokipedia.com [grokipedia.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. researchgate.net [researchgate.net]
- 7. 2-Methoxyethanol - Ethylene glycol monomethyl ether, Methyl glycol [sigmaaldrich.com]
- 8. 2-Methoxyethanol Analytical Standard, Best Price Supplier in Mumbai [nacchemical.com]
- 9. 2-METHOXYETHANOL (METHYL CELLOSOLVE) | Occupational Safety and Health Administration [osha.gov]
- 10. 2-Methoxyethanol | C₃H₈O₂ | CID 8019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. 2-Methoxyethanol [myskinrecipes.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- 14. fishersci.com [fishersci.com]
- 15. 2-METHOXYETHANOL [training.itcilo.org]
- 16. carlroth.com:443 [carlroth.com:443]
- 17. 2-methoxyethanol [stenutz.eu]
- 18. lobachemie.com [lobachemie.com]
- 19. nj.gov [nj.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxyethanol: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045455#physical-and-chemical-properties-of-2-methoxyethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com